

Introduction: The Dawn of Targeted Cancer Therapy

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Compound of Interest

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Imatinib, commercially known as Gleevec®, represents a paradigm shift in oncology, heralding the era of targeted cancer therapeutics.[1][2] Developed through rational drug design in the late 1990s, it was the first signal transduction inhibitor to demonstrate profound clinical success, transforming the prognosis for patients with Chronic Myeloid Leukemia (CML) and certain Gastrointestinal Stromal Tumors (GIST).[3][4][5] Unlike traditional cytotoxic chemotherapies, Imatinib acts by specifically inhibiting the activity of particular tyrosine kinases that drive the proliferation of cancer cells.[6][7]

This guide, intended for researchers, medicinal chemists, and drug development professionals, provides a detailed exploration of the chemical and structural underpinnings of Imatinib. We will dissect its molecular architecture, examine its physicochemical properties, elucidate its mechanism of action from a structural standpoint, and provide validated experimental protocols for its analysis.

Molecular Structure and Chemical Identity

The efficacy and selectivity of Imatinib are direct consequences of its unique molecular structure. It is a 2-phenylaminopyrimidine derivative, meticulously optimized to fit into the ATP-

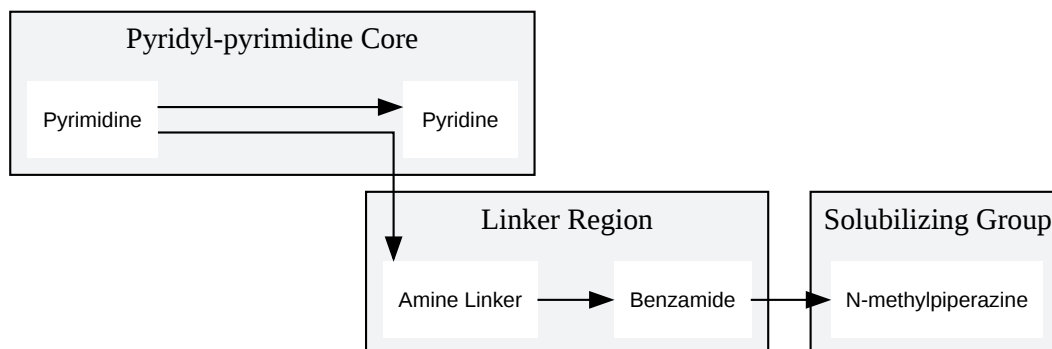
binding pocket of its target kinases.[3][8]

- IUPAC Name: 4-[(4-methylpiperazin-1-yl)methyl]-N-(4-methyl-3-[[4-(pyridin-3-yl)pyrimidin-2-yl]amino}phenyl)benzamide[2][3][9]
- CAS Number: 152459-95-5 (for the free base)[3][9]
- Chemical Formula: C₂₉H₃₁N₇O[1][2][9]
- Molecular Weight: 493.60 g/mol [1][2][9]

The structure can be deconstructed into several key functional components, each playing a critical role in its pharmacological profile:

- **Pyridyl-pyrimidine Core:** This heterocyclic system is fundamental for the molecule's interaction with the hinge region of the kinase domain, a common anchoring point for kinase inhibitors. The addition of the pyridyl group was a key modification that enhanced cellular activity.[5]
- **Benzamide Linker:** The amide group provides crucial hydrogen bonding interactions within the active site and correctly orients the molecule for optimal binding.[5]
- **N-methylpiperazine Moiety:** This basic group is a critical pharmacophore that imparts aqueous solubility, a vital property for oral bioavailability.[10] Its positive charge at physiological pH allows for strong interactions and improves the drug's pharmacokinetic profile.

Key Functional Moieties of Imatinib



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Caption: Key Functional Moieties of Imatinib.

Physicochemical Properties

The physicochemical properties of a drug candidate are paramount to its developability, influencing its absorption, distribution, metabolism, and excretion (ADME). Imatinib is typically formulated as a mesylate salt (methanesulfonate), which significantly enhances its aqueous solubility.^[11]

Property	Value	Source(s)
Molecular Formula	C ₂₉ H ₃₁ N ₇ O (Base) C ₃₀ H ₃₅ N ₇ O ₄ S (Mesylate Salt)	[9][11]
Molecular Weight	493.60 g/mol (Base) 589.7 g/mol (Mesylate Salt)	[1][2][12]
Appearance	White to off-white crystalline powder	[13][14]
Melting Point	211-213 °C (Base) ~226 °C (Mesylate, α-form)	[1][2][9]
pKa	pKa1: 8.07 (Piperazine nitrogen) pKa2: 3.73 (Pyridine nitrogen)	[1][9]
Solubility (Mesylate)	Organic: Soluble in DMSO (~14 mg/mL), sparingly soluble in ethanol (~0.2 mg/mL).[15] [16] Aqueous: pH-dependent. Highly soluble at pH < 5.5; solubility decreases significantly at neutral pH (49 mg/L at pH 7.4).[1][9]	

The two primary pKa values are critical. The basicity of the piperazine ring (pKa ~8.07) ensures the molecule is protonated and soluble in the acidic environment of the stomach, aiding absorption.

Mechanism of Action: A Structural Perspective

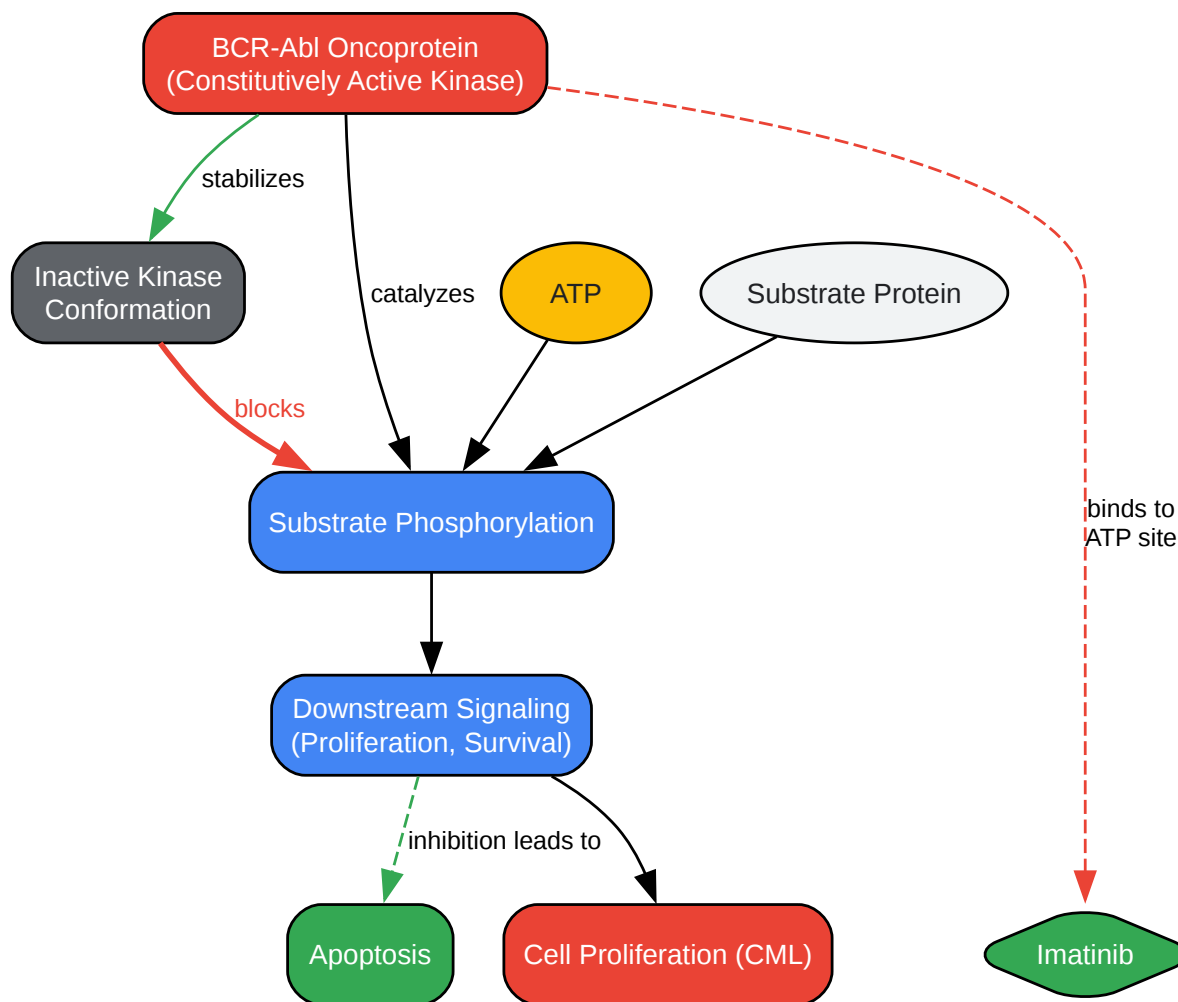
Imatinib functions as a potent and selective inhibitor of a small number of tyrosine kinases, most notably BCR-Abl, c-KIT, and PDGFR.[3][17][18] Its mechanism is a textbook example of Type II kinase inhibition.

Unlike Type I inhibitors that bind to the active conformation of a kinase, Imatinib specifically recognizes and binds to the inactive, or "DFG-out," conformation of the kinase domain.[10] This

is a more selective approach, as the inactive conformation is structurally more distinct among different kinases than the highly conserved active state.

The binding process involves several key interactions:

- **ATP Pocket Occupancy:** Imatinib occupies the space normally reserved for ATP, physically preventing the binding of this essential substrate.[\[4\]](#)[\[17\]](#)
- **Conformational Lock:** By binding to the inactive state, Imatinib locks the kinase in a non-functional conformation.[\[3\]](#) This prevents the catalytic transfer of a phosphate group from ATP to tyrosine residues on substrate proteins.[\[4\]](#)
- **Inhibition of Downstream Signaling:** The blockade of kinase activity halts the phosphorylation cascade that drives cellular proliferation and survival, ultimately leading to apoptosis (programmed cell death) in cancer cells dependent on these signals.[\[3\]](#)[\[4\]](#)



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Caption: Imatinib inhibits the BCR-Abl pathway, leading to apoptosis.

Experimental Analysis and Characterization

Ensuring the identity, purity, and stability of an active pharmaceutical ingredient (API) like Imatinib is a critical function in drug development and quality control. High-Performance Liquid

Chromatography (HPLC) is the cornerstone technique for this purpose.[\[19\]](#)[\[20\]](#)

Protocol: Purity Determination of Imatinib by RP-HPLC-UV

This protocol describes a self-validating system for the quantitative analysis of Imatinib, ensuring accuracy and reproducibility. The causality behind the choice of a C18 column is its excellent retention and separation of moderately polar compounds like Imatinib. The acidic mobile phase ensures that Imatinib, particularly its basic piperazine moiety, is protonated and behaves **consistently** on the column.

1. Materials and Reagents:

- Imatinib Mesylate reference standard ($\geq 99\%$ purity)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Potassium Dihydrogen Phosphate (KH_2PO_4 , analytical grade)
- Orthophosphoric Acid (analytical grade)
- Deionized water ($18.2 \text{ M}\Omega\cdot\text{cm}$)

2. Instrumentation:

- HPLC system with a UV-Vis detector
- Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 μm particle size)
- Data acquisition and processing software

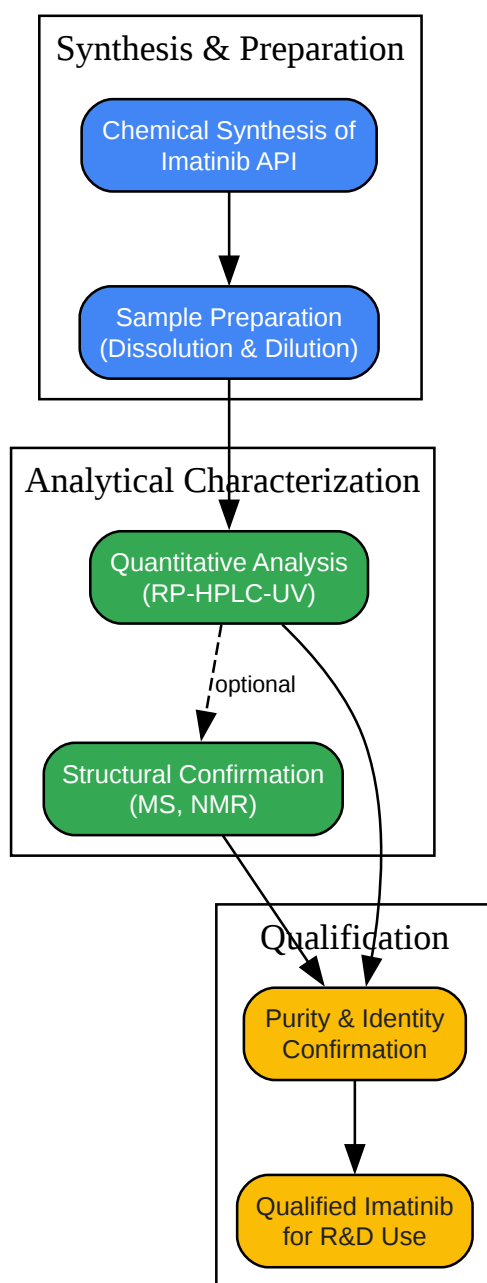
3. Chromatographic Conditions:

- Mobile Phase: A mixture of 0.5% KH_2PO_4 buffer (pH adjusted to 3.5 with orthophosphoric acid), acetonitrile, and methanol in a 55:25:20 (v/v/v) ratio.[\[19\]](#)[\[21\]](#)

- Flow Rate: 0.5 - 1.0 mL/min.[19][21]
- Column Temperature: Ambient or controlled at 25 °C.
- Detection Wavelength: 265 nm.[19]
- Injection Volume: 10-20 µL.

4. Procedure:

- Mobile Phase Preparation: Prepare the phosphate buffer and adjust the pH. Filter through a 0.45 µm membrane filter and degas before use. Mix with acetonitrile and methanol in the specified ratio.
- Standard Solution Preparation: Accurately weigh and dissolve the Imatinib reference standard in a suitable solvent (e.g., methanol or mobile phase) to prepare a stock solution of 1 mg/mL. Perform serial dilutions to create calibration standards ranging from 1 µg/mL to 20 µg/mL.[20]
- Sample Preparation: Dissolve the Imatinib sample to be tested in the mobile phase to a concentration within the calibration range.
- Analysis: Equilibrate the column with the mobile phase until a stable baseline is achieved. Inject the standard solutions to generate a calibration curve. Inject the sample solution.
- Quantification: Identify the Imatinib peak by its retention time. Calculate the purity by comparing the peak area of the sample to the calibration curve. The method should demonstrate a linearity of $r^2 > 0.999$.[19]



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Caption: General workflow for the analysis of synthesized Imatinib.

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